

Application Note: Redta Viability Dye for Flow Cytometry

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Compound of Interest

Compound Name: *Redta*
CAS No.: 62201-26-7
Cat. No.: B1230212

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Redta is a novel, high-affinity, fluorescent nucleic acid dye designed for the analysis of cell viability in flow cytometry. As a cell-impermeant dye, **Redta** is excluded from live cells with intact plasma membranes. It readily enters cells with compromised membranes, characteristic of late apoptotic or necrotic stages, and upon binding to double-stranded DNA, its fluorescence emission is significantly enhanced. This property allows for the clear and specific discrimination of non-viable cells from the live cell population in a mixed sample. Its bright red fluorescence makes it an ideal candidate for inclusion in multicolor immunophenotyping panels, with minimal spectral overlap with common green and yellow fluorochromes.

Principle of the Assay

The assay principle is based on the integrity of the cell membrane. Live, healthy cells possess an intact plasma membrane that prevents the entry of **Redta** dye. In contrast, dead or dying cells lose their membrane integrity, becoming permeable.^{[1][2]} This allows **Redta** to enter the cell, intercalate with the DNA, and emit a bright red fluorescent signal when excited by a laser.

The significant increase in fluorescence intensity upon DNA binding provides a clear distinction between live (**Redta**-negative) and dead (**Redta**-positive) cell populations when analyzed by flow cytometry.[3]

Data Presentation

Quantitative data for **Redta** dye are summarized in the tables below. These values are provided as a starting point for optimization in your specific experimental context.

Table 1: Spectral and Physicochemical Properties of **Redta**

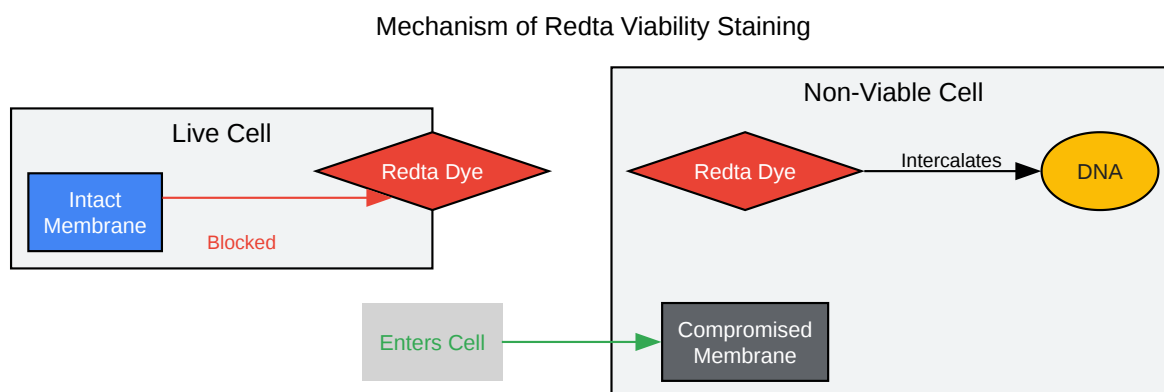
Property	Value
Excitation Maximum (Ex)	~535 nm
Emission Maximum (Em)	~617 nm
Recommended Laser Line	488 nm or 561 nm
Common Emission Filter	610/20 BP or similar
Molecular Weight	~650 g/mol
Solvent	Provided in DMSO (1 mM)
Storage	-20°C, Protect from light

Table 2: Recommended Staining Concentrations for **Redta**

Cell Type	Cell Density (cells/mL)	Recommended Final Concentration
Human Peripheral Blood Mononuclear Cells (PBMCs)	1 - 5 x 10 ⁶	0.5 - 1.0 µM
Jurkat, HeLa, HEK293 (Cell Lines)	0.5 - 2 x 10 ⁶	0.2 - 0.8 µM
Primary Mouse Splenocytes	2 - 10 x 10 ⁶	0.8 - 1.5 µM

Note: The optimal concentration may vary depending on the cell type and experimental conditions. A titration is recommended for new applications.

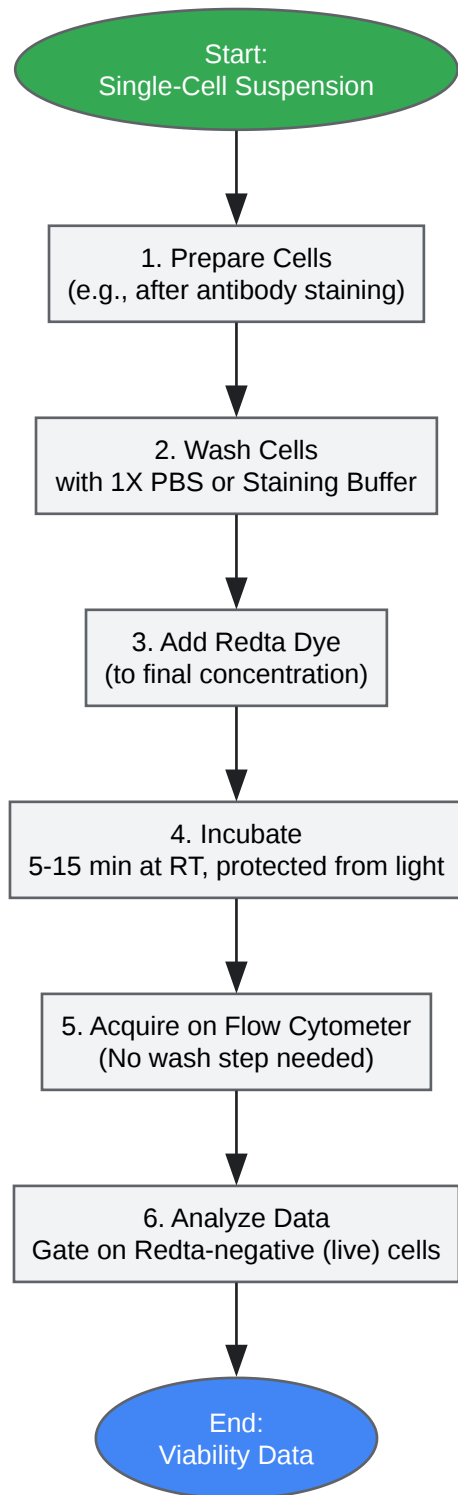
Diagrams



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Caption: Mechanism of **Redta** dye in live versus non-viable cells.

Redta Staining & Analysis Workflow



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Caption: General experimental workflow for **Redta** viability staining.

Protocols: Using Redta in Flow Cytometry

Protocol 1: Staining of Suspension Cells for Viability Assessment

This protocol is designed for assessing the viability of a single-cell suspension.

Materials:

- **Redta** Viability Dye (1 mM stock in DMSO)
- 1X Phosphate-Buffered Saline (PBS) or Flow Cytometry Staining Buffer (e.g., PBS with 1-2% BSA)
- Suspension cells of interest
- Polypropylene tubes (e.g., 12 x 75 mm)
- Flow cytometer equipped with a 488 nm or 561 nm laser

Methodology:

- **Cell Preparation:** Harvest cells and adjust the cell concentration to $1-5 \times 10^6$ cells/mL in cold Flow Cytometry Staining Buffer. Transfer 100 μ L of the cell suspension to a flow cytometry tube.
- **Redta Dilution:** Prepare a working solution of **Redta** dye. For a final concentration of 1 μ M, dilute the 1 mM stock solution 1:1000 in Flow Cytometry Staining Buffer. Note: It is recommended to prepare the working solution fresh for each experiment.
- **Staining:** Add 1 μ L of the 1 mM **Redta** stock solution directly to the 1 mL of cell suspension (for a final concentration of 1 μ M) or use the appropriately diluted working solution. Vortex gently to mix.
- **Incubation:** Incubate the cells for 10-15 minutes at room temperature, protected from light.[\[1\]](#)
- **Data Acquisition:** Proceed immediately to the flow cytometer for analysis. Do not wash the cells after adding **Redta**, as this will remove the dye from the buffer and may not accurately

reflect viability at the time of analysis.

- Controls: Prepare two control samples:
 - Unstained Cells: To set the baseline fluorescence and forward/side scatter parameters.
 - Compensation Control (if needed): A sample stained only with **Redta** for calculating spectral compensation in multicolor experiments.

Protocol 2: Integrating Redta into an Immunophenotyping Panel

This protocol describes the use of **Redta** to exclude dead cells from an analysis of surface marker expression.

Materials:

- Fluorochrome-conjugated antibodies for surface markers
- **Redta** Viability Dye (1 mM stock in DMSO)
- Flow Cytometry Staining Buffer
- Cells of interest
- Flow cytometer

Methodology:

- Surface Marker Staining: Perform your standard protocol for staining cell surface antigens with fluorescently-labeled antibodies. This typically involves incubating cells with the antibody cocktail for 20-30 minutes on ice or at 4°C.[4]
- Washing: After the antibody incubation, wash the cells to remove unbound antibodies. Centrifuge the cells (e.g., 300-400 x g for 5 minutes) and discard the supernatant. Resuspend the cell pellet in 500 µL to 1 mL of cold Flow Cytometry Staining Buffer.

- **Redta Staining:** Just before analysis, add **Redta** dye to the final recommended concentration (e.g., add 0.5 - 1.0 μ L of 1 mM **Redta** stock per 1 mL of cell suspension).
- **Incubation:** Incubate for 5-10 minutes at room temperature, protected from light.
- **Data Acquisition:** Analyze the samples on the flow cytometer without a further wash step.
- **Data Analysis:**
 - First, use a forward scatter (FSC) vs. side scatter (SSC) plot to gate on the cell population of interest and exclude debris.
 - From this population, create a histogram or dot plot to view the **Redta** fluorescence.
 - Gate on the **Redta**-negative population (live cells).
 - Analyze the expression of your surface markers within this live-cell gate to ensure your results are not skewed by non-specific antibody binding to dead cells.[2][3]

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